

8-Acetyl-6-(benzyloxy)-2H-benzo[b]oxazin-3(4H)-one chemical structure

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Compound of Interest

Compound Name: 8-Acetyl-6-(benzyloxy)-2H-benzo[b][1,4]oxazin-3(4H)-one

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Technical Guide: 8-Acetyl-6-(benzyloxy)-2H-benzo[b]oxazin-3(4H)-one

For Researchers, Scientists, and Drug Development Professionals

Introduction

8-Acetyl-6-(benzyloxy)-2H-benzo[b][1][2]oxazin-3(4H)-one is a key chemical intermediate, primarily recognized for its role in the synthesis of Olodaterol.[2][3] Olodaterol is a long-acting beta-agonist (LABA) used in the management of chronic obstructive pulmonary disease (COPD). Understanding the chemical and physical properties, as well as the synthesis of this intermediate, is crucial for researchers and professionals involved in the development and manufacturing of this important therapeutic agent. This document provides a comprehensive overview of the available technical data for 8-Acetyl-6-(benzyloxy)-2H-benzo[b]oxazin-3(4H)-one.

Chemical Structure and Properties

The structural representation and key identifiers of 8-Acetyl-6-(benzyloxy)-2H-benzo[b]oxazin-3(4H)-one are presented below.

Caption: Chemical structure of 8-Acetyl-6-(benzyloxy)-2H-benzo[b]oxazin-3(4H)-one.

Physicochemical Data

A summary of the available physicochemical data for the compound is provided in the table below. It is important to note that some of these values are predicted and have not been experimentally verified in the available literature.

Property	Value	Source
Molecular Formula	C ₁₇ H ₁₅ NO ₄	[3]
Molecular Weight	297.31 g/mol	[3][4]
CAS Number	869478-09-1	[1][4]
Appearance	Beige Solid	[4]
Boiling Point	517.2 ± 50.0 °C (Predicted)	[4]
Density	1.259 ± 0.06 g/cm ³ (Predicted)	[4]
pKa	11.84 ± 0.20 (Predicted)	[4]
Solubility	Soluble in Chloroform, Dichloromethane (DCM), Methanol	[4]
Mass Spectrum	[M+H] ⁺ = 298	[3]

Note: Experimental values for melting point, and detailed spectroscopic data (¹H NMR, ¹³C NMR, IR) are not readily available in the public domain.

Synthesis Protocol

The synthesis of 8-Acetyl-6-(benzyloxy)-2H-benzo[b]oxazin-3(4H)-one is achieved through the reaction of 1-(3-amino-5-(benzyloxy)-2-hydroxyphenyl)ethanone with chloroacetyl chloride.[3]

Materials

- 1-(3-amino-5-(benzyloxy)-2-hydroxyphenyl)ethanone
- Chloroacetyl chloride

- Potassium carbonate
- Dichloromethane
- Methanol
- Isopropanol
- Diisopropyl ether
- Ice water

Experimental Procedure

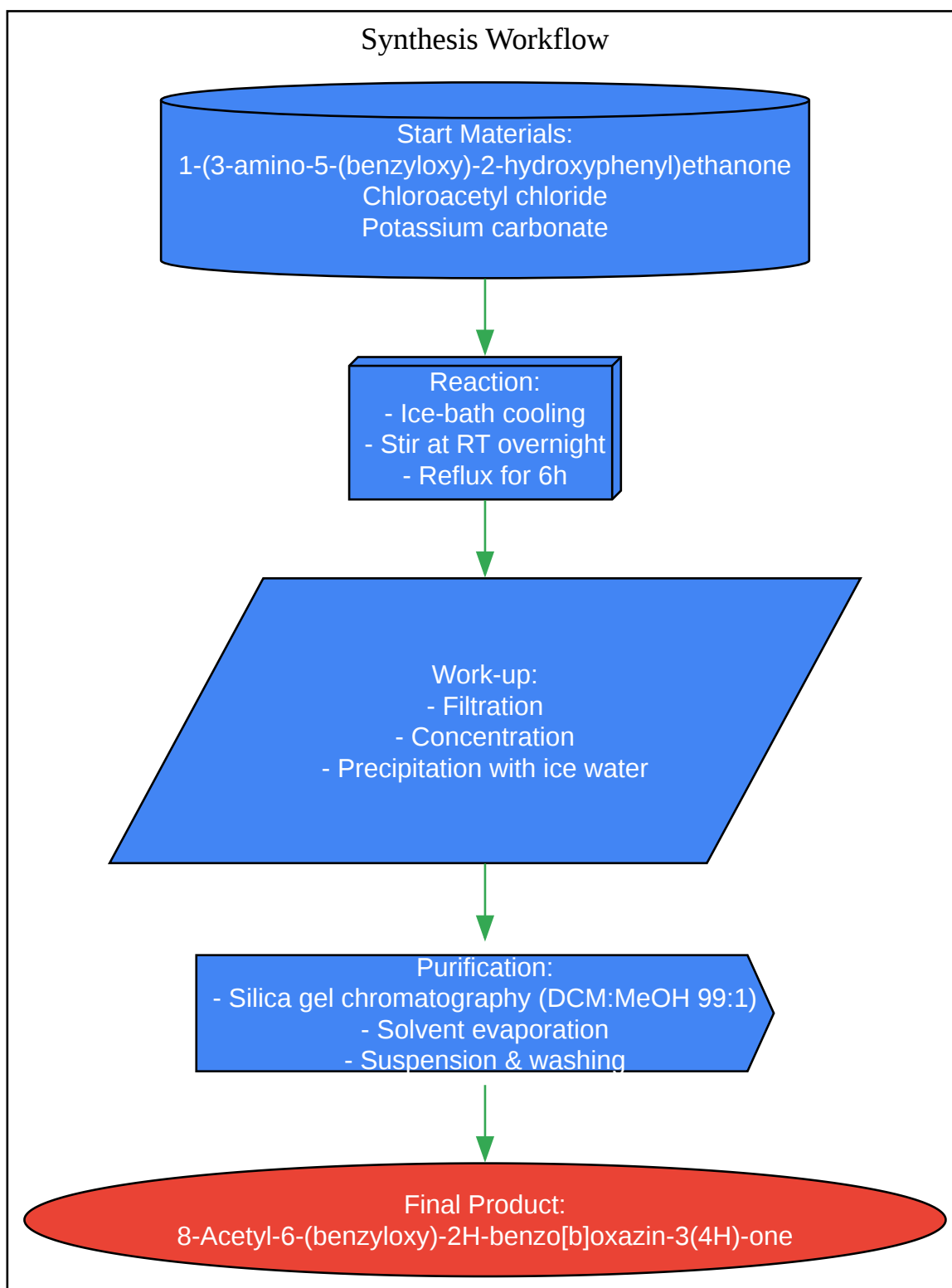
A general procedure for the synthesis is as follows:[3]

- Under ice-bath cooling, slowly add 21.0 mL (258 mmol) of chloroacetyl chloride dropwise to a mixture containing 60.0 g (233 mmol) of 1-(3-amino-5-benzyloxy-2-hydroxyphenyl)ethanone and 70.0 g (506 mmol) of potassium carbonate.
- After the addition is complete, stir the reaction mixture at room temperature overnight.
- Heat the mixture to reflux temperature and continue stirring for 6 hours.
- Filter the hot reaction mixture and concentrate the filtrate.
- Add ice water to the concentrated solution to precipitate the product.
- Collect the precipitate by filtration and dry it.
- Purify the crude product by chromatography on a short silica gel column, using a dichloromethane:methanol (99:1) eluent.
- Combine the fractions containing the desired product and evaporate the solvent.
- Suspend the residue in a mixed solvent of isopropanol/diisopropyl ether, followed by diafiltration and washing with diisopropyl ether to yield the pure product.

The reported yield for this procedure is 34.6 g (50%).[3]

Synthesis Workflow

The synthesis process can be visualized as a straightforward two-step process: reaction followed by purification.



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Caption: Workflow for the synthesis of 8-Acetyl-6-(benzyloxy)-2H-benzo[b]oxazin-3(4H)-one.

Biological Activity

Currently, there is no specific biological activity reported for 8-Acetyl-6-(benzyloxy)-2H-benzo[b]oxazin-3(4H)-one itself in the public domain. Its primary significance lies in its role as a key intermediate in the synthesis of Olodaterol.[2][3] The broader class of benzoxazinones, however, is known to exhibit a wide range of biological activities, including potential applications as anticancer, anti-inflammatory, and antimicrobial agents. Further research may explore the potential bioactivity of this specific compound.

Conclusion

8-Acetyl-6-(benzyloxy)-2H-benzo[b]oxazin-3(4H)-one is a well-defined chemical intermediate with a clear and established role in pharmaceutical synthesis. While key physicochemical and synthesis data are available, a comprehensive analytical profile including experimental spectroscopic data (NMR, IR) and a definitive melting point is not publicly accessible. This guide provides a summary of the currently available information to aid researchers and professionals in their work with this compound.

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